

# A Comparative Review of **trans-2-pentadecenoyl-CoA** in Fatty Acid Beta-Oxidation

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## Compound of Interest

Compound Name: *trans-2-pentadecenoyl-CoA*

Cat. No.: *B15551073*

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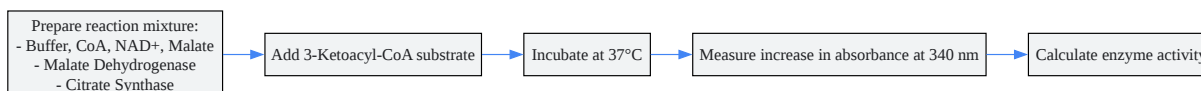
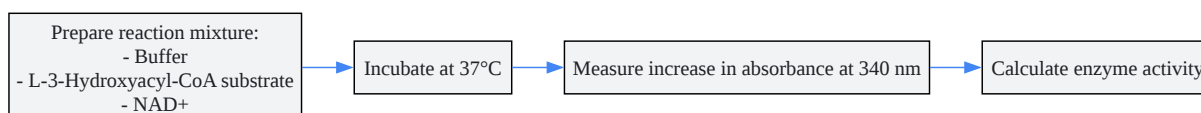
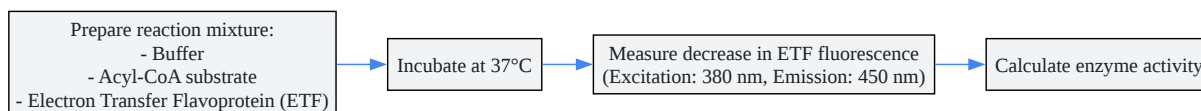
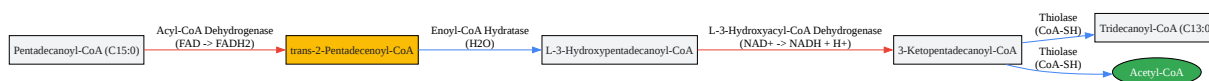
For Researchers, Scientists, and Drug Development Professionals

**Trans-2-pentadecenoyl-CoA** is a key intermediate in the mitochondrial beta-oxidation of pentadecanoic acid (C15:0), a saturated odd-chain fatty acid. The metabolism of odd-chain fatty acids is of growing interest in the scientific community due to their potential links to various health and disease states. This guide provides a comparative overview of the enzymatic reactions involving **trans-2-pentadecenoyl-CoA**, presenting available experimental data for the key enzymes in the beta-oxidation pathway. Due to a scarcity of studies specifically investigating **trans-2-pentadecenoyl-CoA**, this review incorporates data from analogous substrates with varying chain lengths to provide a comparative context for its expected enzymatic processing.

## Metabolic Pathway of Pentadecanoic Acid

The beta-oxidation of pentadecanoyl-CoA follows the canonical pathway for saturated fatty acids, involving a cycle of four enzymatic reactions. Each cycle shortens the acyl-CoA chain by two carbons, producing one molecule of acetyl-CoA. For odd-chain fatty acids like pentadecanoic acid, the final thiolysis step yields one molecule of acetyl-CoA and one molecule of propionyl-CoA. **Trans-2-pentadecenoyl-CoA** is generated in the first step of this pathway.

Below is a diagram illustrating the beta-oxidation of pentadecanoyl-CoA.



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